

2-(Chloromethyl)benzoyl chloride CAS number

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Compound of Interest

Compound Name: 2-(Chloromethyl)benzoyl chloride

Cat. No.: B1353022

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An In-depth Technical Guide to **2-(Chloromethyl)benzoyl Chloride**

Introduction

2-(Chloromethyl)benzoyl chloride is a bifunctional organic compound of significant interest to researchers and professionals in the fields of organic synthesis and drug development. Its structure, featuring both a reactive acyl chloride and a benzylic chloride moiety, makes it a versatile building block for the synthesis of a variety of complex molecules and heterocyclic systems. This technical guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a focus on its relevance in pharmaceutical research. The Chemical Abstracts Service (CAS) number for **2-(Chloromethyl)benzoyl chloride** is 42908-86-1^{[1][2][3][4][5]}.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(Chloromethyl)benzoyl chloride** is presented below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	42908-86-1	[6][1][3]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[6][2][4]
Molecular Weight	189.04 g/mol	[6][1][4]
Appearance	Colorless to light yellow clear liquid	[2][3]
Melting Point	17 °C	[1][2][4]
Boiling Point	265 °C (lit.)	[2][4]
Density	~1.3 g/cm ³	[1][2][3]
Refractive Index	1.5760 to 1.5800	[2][3][4]
InChI Key	TXZFBHYDQGYOIT-UHFFFAOYSA-N	[6]
SMILES	ClCc1ccccc1C(Cl)=O	[6]

Safety and Handling

2-(Chloromethyl)benzoyl chloride is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated chemical fume hood. It is corrosive and can cause severe skin burns and eye damage[7]. It is also harmful if swallowed and toxic if inhaled.

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Inhalation)	GHS06, GHS08	Danger	H302: Harmful if swallowed H331: Toxic if inhaled H351: Suspected of causing cancer
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage

Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times when handling this compound. In case of exposure, immediate medical attention is necessary.

Synthesis of 2-(Chloromethyl)benzoyl Chloride

An established method for the synthesis of **2-(Chloromethyl)benzoyl chloride** involves the reaction of 3H-isobenzofuran-1-one with dichlorotriphenylphosphine[8]. The latter is generated in situ from triphenylphosphine and chlorine gas.

Experimental Protocol

Objective: To synthesize **2-(chloromethyl)benzoyl chloride** from 3H-isobenzofuran-1-one.

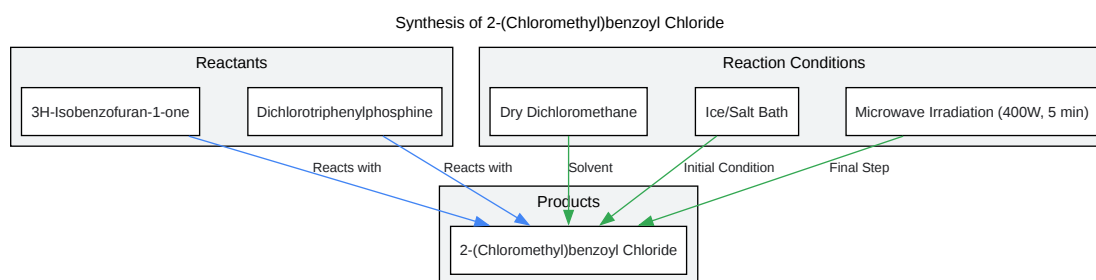
Materials:

- 3H-isobenzofuran-1-one
- Triphenylphosphine
- Dry, gaseous chlorine
- Dry dichloromethane (CH_2Cl_2)
- Ice/salt bath
- Microwave reactor
- Standard laboratory glassware for inert atmosphere reactions
- Vacuum distillation apparatus

Procedure:

- In a reaction vessel under an inert atmosphere, dissolve triphenylphosphine in dry dichloromethane.
- Cool the solution in an ice/salt bath.

- Bubble dry, gaseous chlorine through the solution to form dichlorotriphenylphosphine in situ.
- To this mixture, add 3H-isobenzofuran-1-one while maintaining the low temperature.
- Allow the reaction to proceed until all the starting material is consumed, as monitored by an appropriate technique (e.g., TLC).
- Once the reaction is complete, evaporate the dichloromethane in vacuo.
- Transfer the residue to a microwave reactor and irradiate at 400 W for 5 minutes.
- The crude **2-(chloromethyl)benzoyl chloride** is then purified by vacuum distillation to yield a colorless oil[8].



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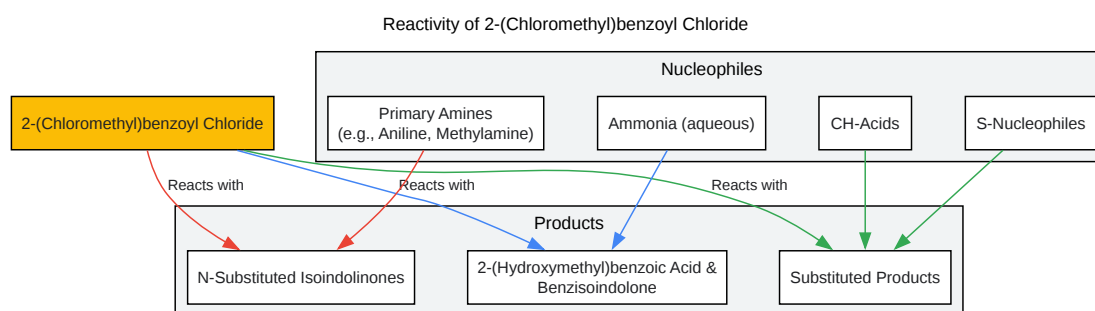
Caption: Synthetic workflow for **2-(Chloromethyl)benzoyl chloride**.

Reactivity and Applications in Drug Development

2-(Chloromethyl)benzoyl chloride is a bifunctional electrophile, with two reactive centers: the carbonyl carbon of the acyl chloride and the benzylic carbon of the chloromethyl group[8]. This dual reactivity allows it to participate in a variety of chemical transformations, making it a valuable intermediate in organic synthesis.

A primary application of this compound is in the synthesis of N-substituted isoindolinones, a class of compounds with recognized biological activities, including anxiolytic, sedative, hypnotic, and muscle relaxant properties[8]. The reaction with primary amines can proceed in a two-step, one-pot manner to yield these heterocyclic systems in high yield[8].

The general reactivity of benzylic chlorides is a cornerstone in drug development. They are frequently used for the alkylation of heterocycles, which are common structural motifs in many drug molecules[9]. Furthermore, their reactivity can be exploited in the synthesis of prodrugs to improve the pharmacokinetic properties of active pharmaceutical ingredients[9].



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Caption: Reaction pathways of **2-(Chloromethyl)benzoyl chloride**.

Conclusion

2-(Chloromethyl)benzoyl chloride is a valuable and versatile reagent in organic synthesis, particularly for the construction of pharmaceutically relevant scaffolds such as isoindolinones. Its dual electrophilic nature provides a platform for a range of chemical transformations. A thorough understanding of its properties, synthesis, and reactivity, coupled with stringent adherence to safety protocols, is essential for its effective and safe utilization in research and drug development.

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